

Proper Disposal of 4-Phenoxyaniline: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Phenoxyaniline

Cat. No.: B093406

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Immediate Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **4-Phenoxyaniline** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This compound is classified as an environmentally hazardous substance and is harmful to aquatic life with long-lasting effects.[1][2] Adherence to strict disposal protocols is mandatory.

Hazard Profile and Safety Precautions

4-Phenoxyaniline presents multiple health hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may lead to an allergic skin reaction.[1][3][4] Furthermore, it is suspected of causing genetic defects and cancer.[1] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical.

Recommended Personal Protective Equipment (PPE):

- Gloves: Wear appropriate protective gloves.[5]
- Eye/Face Protection: Use safety glasses or a face shield.[4]
- Clothing: Wear protective clothing to prevent skin exposure.[5]
- Respiratory Protection: In case of dust generation, use a dust respirator.[4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C12H11NO	[2]
Molecular Weight	185.222 g/mol	[2]
Melting Point	82-84 °C	[2]
Boiling Point	320.0±25.0 °C at 760 mmHg	[2]
Flash Point	155.8±16.4 °C	[2]
Water Solubility	< 1 g/L (20 °C)	[2][3]
LogKOW	2.96	[1]
KOC	695.2	[1]

Step-by-Step Disposal Protocol for 4-Phenoxyaniline

1. Waste Identification and Segregation:

- All materials contaminated with **4-Phenoxyaniline**, including unused product, spill cleanup materials, and contaminated labware, must be treated as hazardous waste.[6]
- Do not mix **4-Phenoxyaniline** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

2. Waste Collection and Containerization:

- Use a designated, compatible, and clearly labeled hazardous waste container. The container must be in good condition and have a secure, leak-proof lid.[7]
- The container must be labeled with the words "Hazardous Waste" and the full chemical name, "**4-Phenoxyaniline**."

3. Spill Management:

- Dry Spills:
 - Avoid generating dust.[\[1\]](#)
 - Use dry cleanup procedures, such as gently sweeping or vacuuming with a HEPA-filtered vacuum.[\[1\]](#)
 - Collect the residue and place it in a sealed, labeled container for disposal.[\[1\]](#)
- Wet Spills:
 - Vacuum or shovel the material into a labeled container for disposal.[\[1\]](#)
 - Wash the spill area with large amounts of water.[\[1\]](#)
 - Prevent runoff from entering drains or waterways. If contamination occurs, immediately notify emergency services.[\[1\]](#)

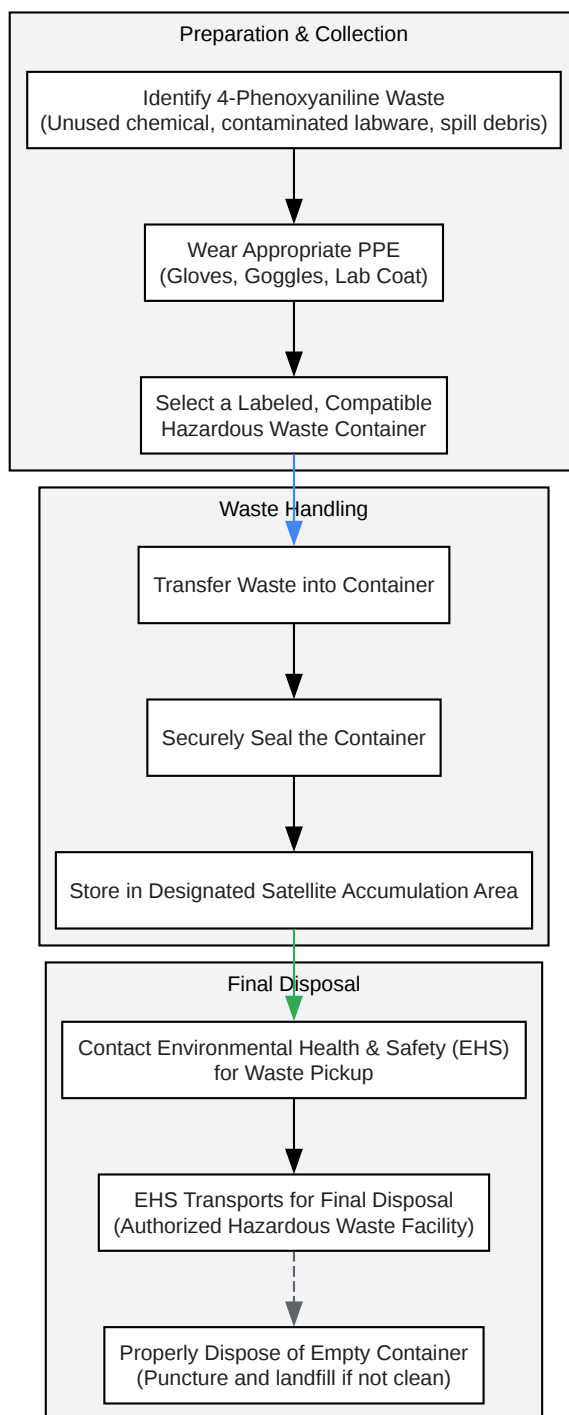
4. Final Disposal:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[\[1\]](#)[\[5\]](#)
- Arrange for the collection and disposal of the waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[\[4\]](#)
- Never dispose of **4-Phenoxyaniline** down the drain or in the regular trash.[\[7\]](#)[\[8\]](#)

5. Empty Container Disposal:

- Empty containers that held **4-Phenoxyaniline** may still retain hazardous residue.[\[1\]](#)
- If the container cannot be thoroughly cleaned for reuse with the same product, it should be punctured to prevent reuse and disposed of at an authorized landfill.[\[1\]](#)

Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **4-Phenoxyaniline** waste.

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